

Isovestitol compared to neovestitol biological activity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Isovestitol

CAS No.: 63631-42-5

Cat. No.: S13228504

Get Quote

Chemical Identity and Biological Activity Comparison

The table below summarizes the key information for neovestitol and vestitol, which are structurally similar to **isovestitol**.

Feature	Neovestitol	Vestitol
IUPAC Name	4-(7-methoxy-3,4-dihydro-2H-chromen-3-yl)benzene-1,3-diol [1]	3-(2-hydroxy-4-methoxyphenyl)-3,4-dihydro-2H-chromen-7-ol [1]
Chemical Classification	Isoflavonoid [1]	Isoflavonoid [1]
Major Natural Source	Brazilian Red Propolis (from <i>Dalbergia ecastaphyllum</i>) [1] [2]	Brazilian Red Propolis (from <i>Dalbergia ecastaphyllum</i>) [1] [2]

Feature	Neovestitol	Vestitol
Key Anti-inflammatory Mechanisms	Inhibits LPS-induced neutrophil migration; reduces ICAM-1 expression (NO-dependent); reduces IL-6 levels; drives macrophages to M2c phenotype; inhibits NF-κB activation [3] [4]	Inhibits neutrophil migration in vivo; shown to inhibit leukocyte-endothelial cell interactions [5]
Antimicrobial Activity	Effective against periodontal pathogens like <i>P. gingivalis</i> and <i>T. forsythia</i> , especially in combination with vestitol [2]	Effective against periodontal pathogens, with strong activity in combination with neovestitol [2]
Antioxidant Activity	Demonstrated antioxidant properties [6]	Demonstrated antioxidant properties; one study showed higher activity against β-carotene consumption than neovestitol [6]
Cytotoxic/Anticancer Activity	Part of Brazilian Red Propolis extracts that show cytotoxic profiles against colon cancer cells [7] [5]	Part of Brazilian Red Propolis extracts that show cytotoxic profiles against colon cancer cells [7] [5]

| **Reported Experimental Models** | *In vivo*: LPS-induced peritonitis in mice; collagen-induced arthritis in mice [4]. *In vitro*: LPS-activated macrophages (RAW 264.7) [3] | *In vivo*: Carrageenan-induced migration model in mice [5] |

Detailed Experimental Data and Protocols

For researchers looking to replicate or build upon these findings, here is a summary of key experimental methodologies.

Anti-inflammatory Activity Assays

- **LPS-induced Macrophage Activation (for Neovestitol)**

- **Cell Line:** RAW 264.7 murine macrophage cells [3].
- **Stimulation:** Lipopolysaccharide (LPS) to induce an inflammatory response [3].
- **Key Readouts:**
 - **Nitric Oxide (NO):** Quantification of nitrite levels in culture supernatants using the Griess reaction [3].
 - **Cell Viability:** Assessed using MTT or similar assays to ensure effects are not due to cytotoxicity [3].
 - **Cytokine/Chemokine Analysis:** Levels of TNF- α , IL-6, IL-1 β , etc., measured by ELISA or multiplex assays [3] [4].
 - **Gene Expression:** Analysis of inflammatory pathway genes (e.g., NF- κ B, TIRAP) via RT-qPCR or Western blot [3].
- **Typical Concentration Range:** 0.15 to 0.22 μ M for efficacy without cytotoxicity in RAW 264.7 cells [3].

- **In Vivo Acute Inflammation Model (for Neovestitol)**

- **Model:** LPS-induced acute peritonitis in mice [4].
- **Dosing:** Subcutaneous administration of neovestitol (e.g., 3 and 10 mg/kg) [4].
- **Key Analyses:**
 - **Neutrophil Migration:** Quantification of neutrophils in peritoneal lavage fluid [4].
 - **Intravital Microscopy:** Assessment of leukocyte rolling and adhesion in the mesenteric microcirculation [4].
 - **ICAM-1 Expression:** Evaluation in the mesentery tissue [4].
 - **Mediator Involvement:** Use of specific inhibitors (e.g., aminoguanidine for iNOS) to probe mechanisms [4].

- **In Vivo Chronic Inflammation Model (for Neovestitol)**

- **Model:** Collagen-Induced Arthritis (CIA) in DBA-1/J mice [4].
- **Dosing:** Subcutaneous administration (e.g., 10 mg/kg) over 12 days [4].
- **Key Readouts:**
 - **Clinical Score:** Assessment of paw swelling and inflammation [4].
 - **Histological Analysis:** Evaluation of joint damage [4].
 - **Cytokine Levels:** Measurement of IL-6, TNF- α , IL-17, and IFN- γ in joint homogenates [4].

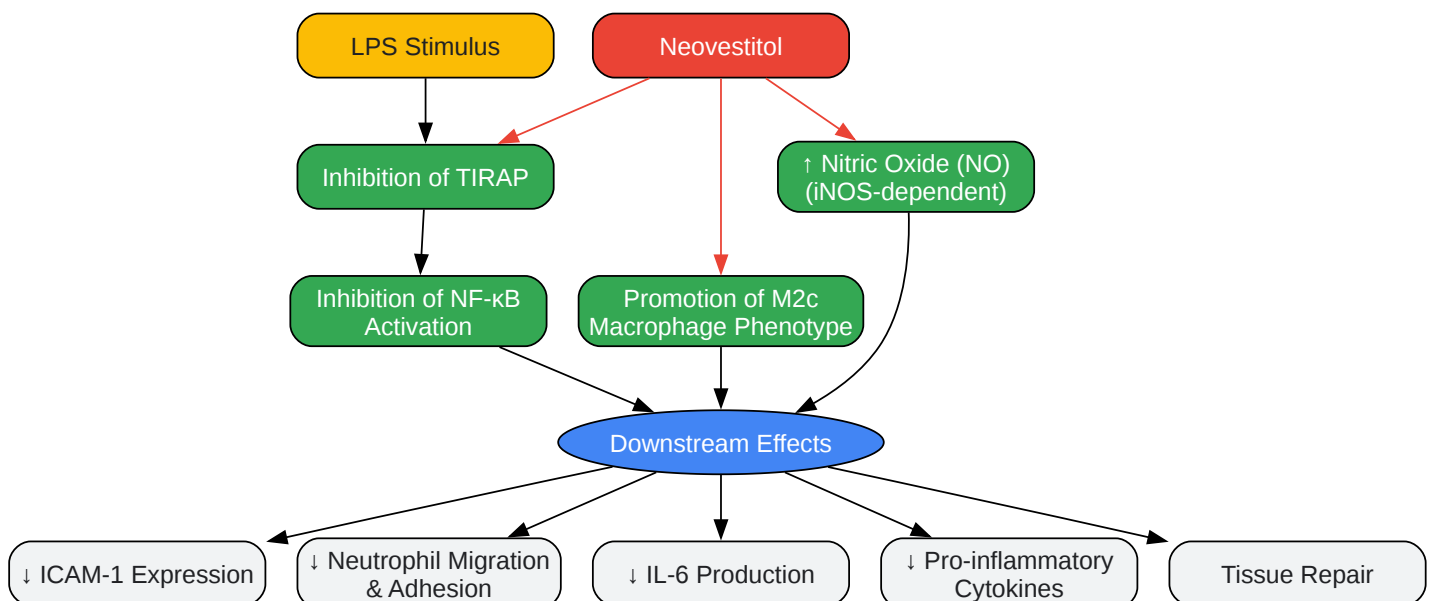
Antimicrobial Activity Assays

- **Biofilm and Planktonic Cell Susceptibility**

- **Model:** Multi-species subgingival biofilm formed using the Calgary Biofilm Device (CBD) over 7 days [2].
- **Test Agent:** Often a specific combination of neovestitol and vestitol (CNV) in a 60/30% ratio [2].
- **Treatment:** Mature biofilms are treated with CNV for 24 hours [2].
- **Key Readouts:**
 - **Metabolic Activity:** Measured using assays like 2,3,5-triphenyltetrazolium chloride (TTC) reduction [2].
 - **Bacterial Quantification:** Profiling of biofilm species using DNA-DNA hybridization (checkerboard assay) [2].
- **Minimum Inhibitory Concentration (MIC):** Determined using standard broth microdilution methods [6].

Summary of Key Biological Findings

The following diagram illustrates the primary anti-inflammatory mechanisms of neovestitol identified through current research:



Click to download full resolution via product page

Based on the available data, here is a comparative analysis of the compounds' research standing:

- **Neovestitol's Strong Anti-Inflammatory Profile:** The most compelling and well-documented experimental data is for **neovestitol's anti-inflammatory activity**. Evidence from multiple studies shows it works through several coordinated mechanisms: inhibiting the NF- κ B pathway, promoting tissue-repairing M2 macrophages, and acting via a nitric oxide-dependent mechanism to reduce neutrophil migration and adhesion molecule (ICAM-1) expression [3] [4]. Its efficacy in chronic models like collagen-induced arthritis highlights its therapeutic potential [4].
- **Synergistic Antimicrobial Effects:** While individual Minimum Inhibitory Concentration (MIC) data exists [6], recent research highlights that **neovestitol and vestitol exhibit strong, synergistic antimicrobial activity when combined**. This combination (CNV) is highly effective against complex multi-species biofilms relevant to periodontal disease, in some cases outperforming standard antibiotics like amoxicillin [2].
- **Distinct Antioxidant Capacity:** Both compounds are established antioxidants, but a direct comparative study indicated that **vestitol possessed higher antioxidant activity than neovestitol** in a specific assay (inhibition of β -carotene consumption) [6]. This suggests their chemical differences, likely the position of hydroxyl and methoxy groups, meaningfully impact their redox potential.
- **A Note on Isovestitol:** The search results indicate that "**isovestitol**" is a distinct compound that can be differentiated from neovestitol using mass spectrometry techniques [7] [5]. However, detailed biological data for **isovestitol** was not available in the retrieved literature. Future research should aim to include **isovestitol** in comparative biological studies to complete the profile of this isoflavonoid family.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Phytochemicals from Brazilian Red Propolis: A Review of ... [pmc.ncbi.nlm.nih.gov]
2. Combination of Neovestitol and Vestitol Modifies the Profile ... [pmc.ncbi.nlm.nih.gov]
3. Anti-inflammatory mechanisms of neovestitol from Brazilian ... [sciencedirect.com]
4. Neovestitol, an isoflavonoid isolated from Brazilian red ... [nature.com]
5. Brazilian red propolis extracts: study of chemical composition ... [biori.periodikos.com.br]
6. Isolation and analysis of bioactive isoflavonoids ... [sciencedirect.com]
7. Brazilian red propolis extracts: study of chemical ... [sciencedirect.com]

To cite this document: Smolecule. [Isovestitol compared to neovestitol biological activity]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b13228504#isovestitol-compared-to-neovestitol-biological-activity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com